

Proper Disposal Procedures for 4-[(4-Hydrazinylphenyl)methyl]morpholine

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Compound of Interest

Compound Name:	4-[(4-Hydrazinylphenyl)methyl]morpholine
CAS No.:	100139-72-8
Cat. No.:	B13582210

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CAS Number: 100139-72-8 Synonyms: 4-(4-Hydrazinylbenzyl)morpholine; 4-(4-Morpholinylmethyl)phenylhydrazine Emergency Response Guide (ERG): Guide 153 (Substances - Toxic and/or Corrosive)

Part 1: Executive Summary (Immediate Action Card)

Stop & Read: This compound combines the toxicity and reducing power of a hydrazine with the basicity and corrosivity of a morpholine. It is a potent skin sensitizer and suspected carcinogen.

CRITICAL DO's	CRITICAL DON'Ts
DO Segregate from Oxidizers (Fire/Explosion risk) and Acids (Exothermic reaction).	DO NOT dispose of down the drain or in municipal trash.
DO Use Butyl Rubber or Neoprene gloves for extended handling. Nitrile offers only splash protection.	DO NOT mix with aldehydes or ketones in waste containers (forms hydrazones).
DO Collect as Hazardous Chemical Waste in HDPE or Glass containers.	DO NOT attempt to quench large quantities (>5g) without cooling and ventilation.

Part 2: Chemical Hazard Profile & Risk Assessment

To dispose of this chemical safely, you must understand its dual-functional nature.

The Hydrazine Moiety (-NHNH₂)

- Hazard: Powerful reducing agent. Highly toxic if inhaled or absorbed through skin.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
Known skin sensitizer.
- Reactivity: Reacts violently with oxidizing agents (e.g., peroxides, nitric acid) and halogens.
- Disposal Implication: Must be kept at high pH (alkaline) or neutral; acidification can increase volatility or form hazardous salts.

The Morpholine Moiety (C₄H₉NO)[\[2\]](#)

- Hazard: Corrosive base (pH > 11 in solution). Causes severe skin burns and eye damage.[\[2\]](#)
[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Reactivity: Reacts exothermically with strong acids.
- Disposal Implication: Compatible with basic organic waste streams.

GHS Classification Summary[\[4\]](#)

- Signal Word: DANGER

- H301/H311/H331: Toxic if swallowed, in contact with skin, or inhaled.[3][5]
- H314: Causes severe skin burns and eye damage.[2][3][4][5]
- H317: May cause an allergic skin reaction.[5]
- H351: Suspected of causing cancer (typical of hydrazine derivatives).

Part 3: Personal Protective Equipment (PPE) Matrix

Standard laboratory PPE is insufficient. The hydrazine group can penetrate standard nitrile gloves over time.

PPE Item	Specification	Rationale
Gloves (Splash)	Nitrile (Double-gloved)	Acceptable for incidental contact only.[6] Change immediately upon contamination.[7]
Gloves (Handling)	Butyl Rubber or Neoprene (≥ 0.5 mm)	Provides >480 min breakthrough time for hydrazines and morpholines.
Respiratory	Fume Hood (Face velocity 80-100 fpm)	Mandatory. Inhalation of hydrazine vapors can cause systemic toxicity.
Eye Protection	Chemical Splash Goggles + Face Shield	Corrosive nature requires protection against splashes, not just impact.
Body	Tyvek® Lab Coat or Apron	Prevent clothing contamination; hydrazines stick to fabrics.

Part 4: Step-by-Step Disposal Workflows

Workflow A: Solid Waste (Pure Substance or Contaminated Solids)

Applicable for: Expired reagents, weighing boats, contaminated gloves, spill cleanup debris.

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar. Glass is acceptable but poses a breakage risk.
- Bagging: Place the solid waste into a clear, sealable polyethylene bag (minimum 2 mil thickness) before placing it into the waste container.
- Labeling:
 - Primary Constituent: "4-[(4-Hydrazinylphenyl)methyl]morpholine"
 - Hazards: "Toxic, Corrosive, Carcinogen"
 - Waste Type: "Solid Hazardous Waste"
- Storage: Store in a Satellite Accumulation Area (SAA) inside a secondary containment tray. Keep away from the "Oxidizers" waste stream.^[8]

Workflow B: Liquid Waste (Reaction Mixtures & Mother Liquors)

Applicable for: Solutions in organic solvents (DCM, Methanol, Ethyl Acetate).

- Segregation: Ensure the waste stream is Basic Organic.
 - Check: Is the solution acidic? If yes, neutralize slowly with Sodium Bicarbonate before adding to the waste container to prevent heat generation.
- Compatibility Check: Ensure no Aldehydes or Ketones (e.g., Acetone) are present in the waste container.
 - Reason: Hydrazines react with ketones to form hydrazones and water, which can alter the waste profile and potentially precipitate solids.

- Transfer: Pour into a narrow-neck solvent waste container (HDPE or Glass).
- Labeling:
 - List all solvents (e.g., "Methanol 90%, **4-[(4-Hydrazinylphenyl)methyl]morpholine** 10%").
 - Mark "High pH" or "Basic".

Workflow C: Decontamination & Glassware Cleaning

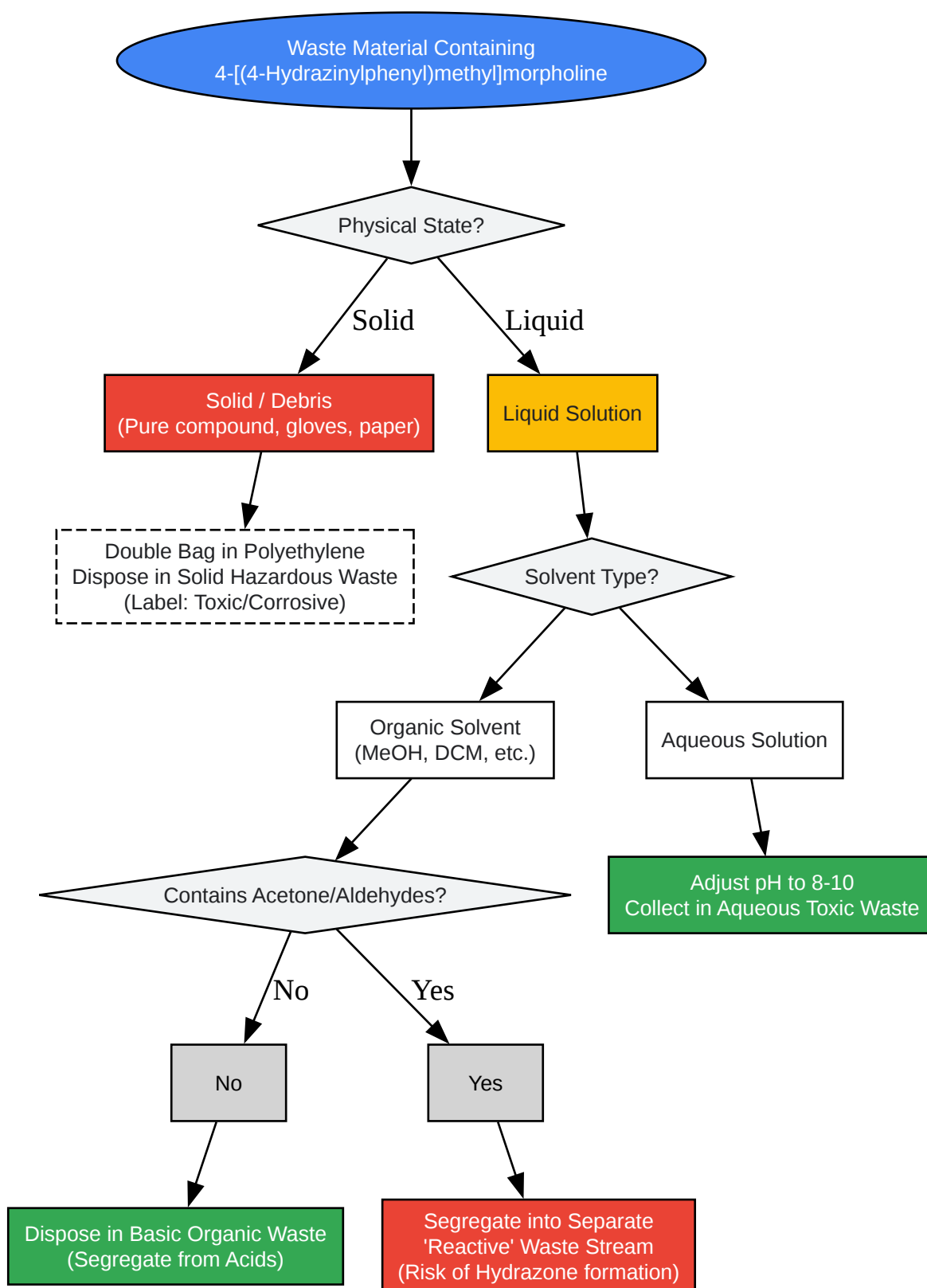
Applicable for: Cleaning flasks, spatulas, and syringes.

- Rinse 1 (Solvent): Rinse glassware with a compatible solvent (e.g., Methanol) to remove the bulk of the material. Collect this rinse as Liquid Waste (Workflow B).
- Rinse 2 (Oxidative Quench - Optional but Recommended):
 - Prepare a 10% Bleach Solution (Sodium Hypochlorite).
 - Rinse the glassware with this solution.
 - Mechanism:^[4]^[5]^[9] The hypochlorite oxidizes trace hydrazine to Nitrogen gas () and water.
 - Warning: Do not mix this rinse with the organic solvent waste. Collect separately as Aqueous Waste.
- Final Wash: Wash with soap and water in the sink (only after Step 2 is complete).

Part 5: Visualizations (Decision Logic)

Figure 1: Waste Stream Decision Matrix

This diagram guides you to the correct disposal path based on the physical state and concentration of the material.

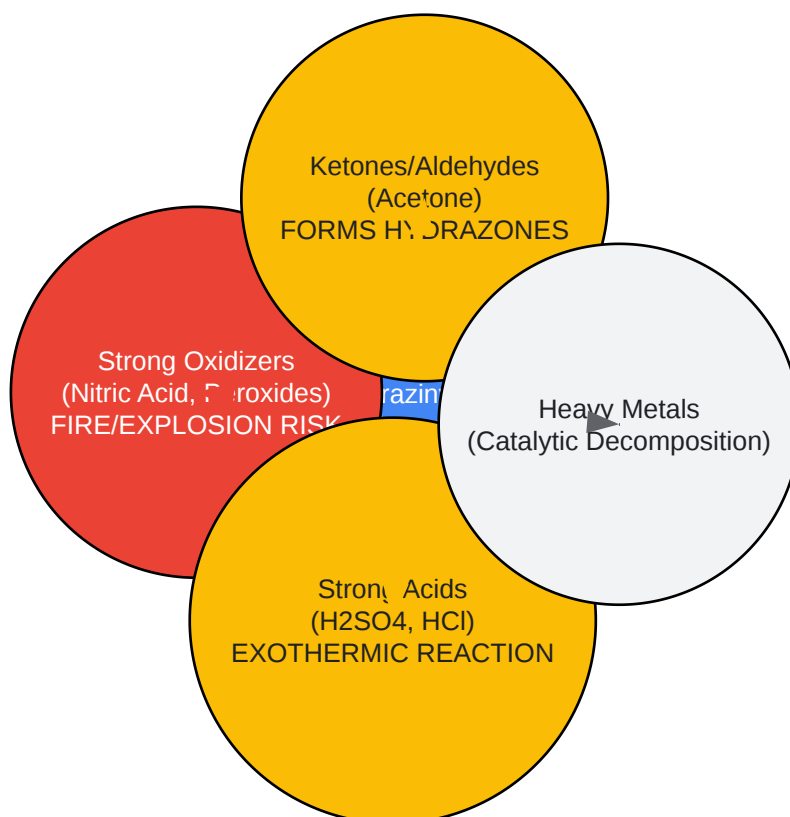


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Caption: Logical flow for determining the correct waste stream. Note the critical segregation from ketones to prevent unwanted side reactions.

Figure 2: Chemical Incompatibility Map

Understanding what not to mix is as important as knowing how to dispose of it.



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Caption: Incompatibility map highlighting high-risk chemical combinations. Red lines indicate immediate danger.

Part 6: Emergency Procedures (Spills & Exposure)

Spill Cleanup (Small Scale < 50 mL/g)

- Evacuate & Ventilate: Clear the immediate area. Ensure fume hood or ventilation is active.
- PPE Up: Don Butyl/Neoprene gloves, goggles, and lab coat.

- Contain: Use a Spill Pillow or Vermiculite to dike and absorb the spill. Do not use paper towels (combustible).
- Deactivate (Optional): For final floor cleaning, apply a dilute (5-10%) bleach solution to the area. Allow to sit for 10 minutes, then wipe up with water.
- Disposal: Place all absorbent materials into the Solid Hazardous Waste container.

Exposure Response^[5]

- Skin Contact: Immediate flush with water for 15 minutes.^[1] Hydrazines are absorbed through skin; speed is critical.
- Eye Contact: Flush for 15 minutes. Seek medical attention immediately (corrosive risk).^[2]
^{[10][11]}
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen (trained personnel only).

Part 7: Regulatory Compliance (USA - EPA/RCRA)

While this specific CAS is not a "P-listed" or "U-listed" waste by name, it is regulated by characteristic:

- Characteristic of Reactivity (D003): Potential if mixed with oxidizers.
- Characteristic of Toxicity: Due to the hydrazine component.
- Waste Code Assignment: If not explicitly listed, use D001 (Ignitable, if in organic solvent) or D002 (Corrosive, if pH > 12.5). Best practice is to label as "Non-RCRA Regulated Hazardous Waste" if it doesn't meet specific listing criteria, but treat with full hazardous precautions.

Always consult your institution's Environmental Health & Safety (EHS) officer for local variations.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 9321, Hydrazine. Retrieved from [\[Link\]](#)

- Occupational Safety and Health Administration (OSHA). (n.d.). Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1000). Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [[Link](#)]

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Sources

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. carloth.com:443 [carloth.com:443]
- 3. nexchem.co.uk [nexchem.co.uk]
- 4. nugentec.com [nugentec.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. newpig.scene7.com [newpig.scene7.com]
- 7. chemos.de [chemos.de]
- 8. fishersci.com [fishersci.com]
- 9. molport.com [molport.com]
- 10. fishersci.com [fishersci.com]
- 11. fishersci.co.uk [fishersci.co.uk]
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